

DOTMA: A Comprehensive Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: DOTMA

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An In-depth Analysis of the Cationic Lipid DOTMA for Advanced Drug Delivery and Gene Therapy Applications

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and practical applications of N-[1-(2,3-dioleyloxy)propyl]-N,N,N-trimethylammonium chloride (**DOTMA**). Designed for researchers, scientists, and professionals in drug development, this document offers detailed experimental protocols, data-driven insights, and visualizations to facilitate the effective use of **DOTMA** in laboratory settings.

Core Chemical and Physical Properties

DOTMA is a well-established cationic lipid renowned for its efficacy in formulating liposomes for the delivery of nucleic acids and other therapeutic molecules.^{[1][2][3]} Its structure, comprising a quaternary ammonium headgroup and two oleyl chains, imparts a permanent positive charge, crucial for its interaction with anionic molecules like DNA and RNA.^[4]

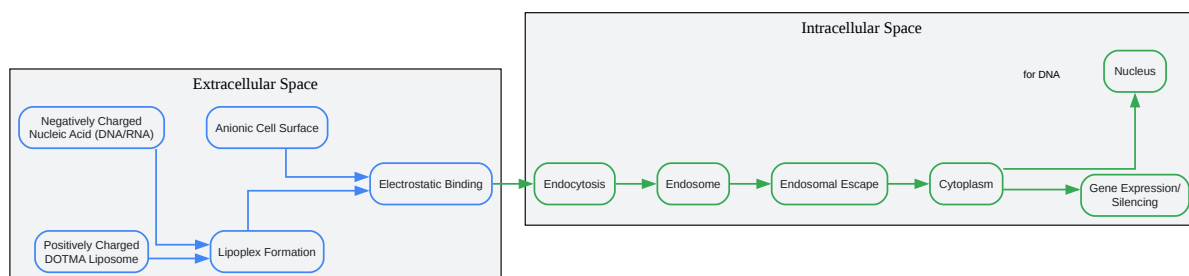
Physicochemical Data Summary

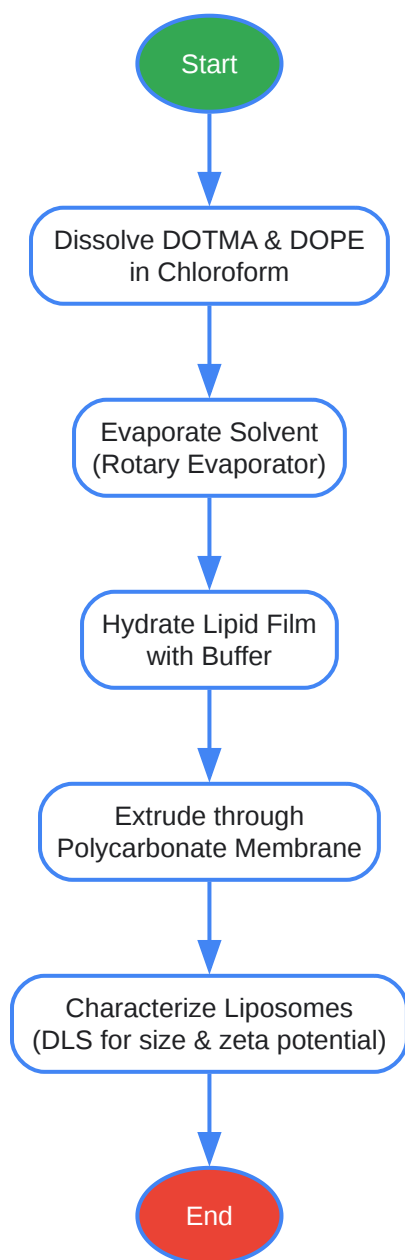
The following table summarizes the key quantitative data for **DOTMA**, essential for formulation and experimental design.

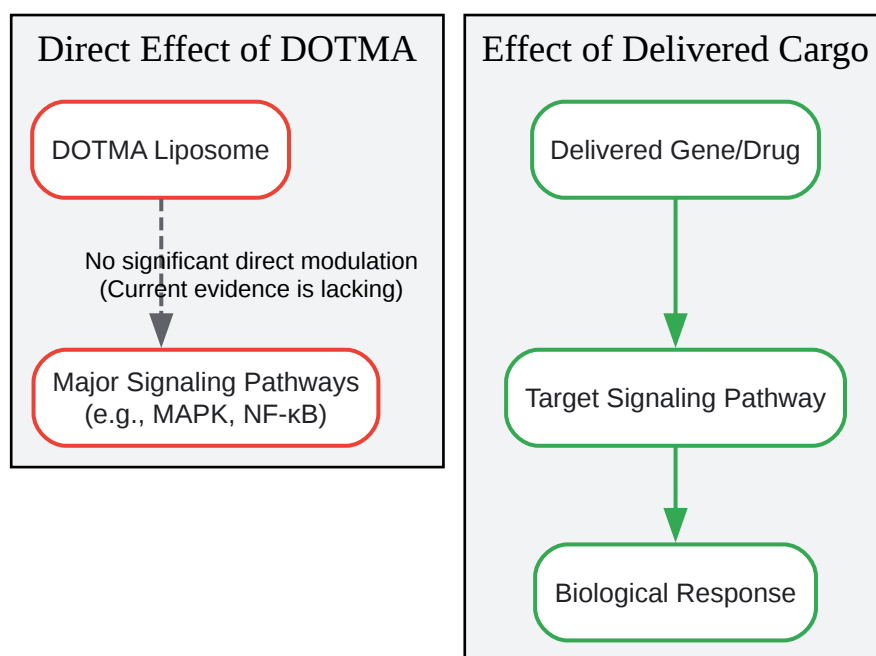
Property	Value	Reference
Molecular Formula	C ₄₂ H ₈₄ ClNO ₂	[5]
Molecular Weight	670.57 g/mol	[5]
CAS Number	104872-42-6	[5]
Appearance	White to off-white solid	
Melting Point	35-38 °C	
Solubility	Soluble in ethanol, DMSO, and Chloroform:Methanol (8:2) at 5mg/mL	[3]
Purity	>99%	[3]
Storage Temperature	-20°C	[3]
Stability	1 Year at -20°C	[3]

Mechanism of Action in Gene Delivery

The primary application of **DOTMA** is in lipofection, a method for introducing genetic material into cells. The mechanism involves several key steps, beginning with the spontaneous interaction between the positively charged **DOTMA**-containing liposomes and negatively charged nucleic acids to form lipid-DNA complexes, often referred to as "lipoplexes." [1][6] This complexation protects the nucleic acids from degradation. The net positive charge of the lipoplexes facilitates their binding to the negatively charged cell surface, leading to uptake, primarily through endocytosis. [4] Subsequently, the lipid composition of the liposome, often including a helper lipid like dioleoylphosphatidylethanolamine (DOPE), aids in the endosomal escape of the nucleic acid into the cytoplasm, allowing it to exert its biological function.







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